

Technical Guide: 2,4-Dichloro-6-(methylthio)-1,3,5-triazine

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Compound of Interest

Compound Name: 2,4-Dichloro-6-(methylthio)-1,3,5-triazine

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,4-dichloro-6-(methylthio)-1,3,5-triazine**, a heterocyclic compound of interest in synthetic and medicinal chemistry. The document details the molecule's physicochemical properties, provides in-depth experimental protocols for its synthesis and analysis, and outlines its potential applications. All quantitative data is summarized for clarity, and key processes are visualized using workflow diagrams.

Physicochemical Properties

2,4-Dichloro-6-(methylthio)-1,3,5-triazine is a substituted triazine derivative. Its key properties are summarized in the table below. The compound should be handled with appropriate safety precautions in a laboratory setting.

Property	Value	Reference(s)
IUPAC Name	2,4-dichloro-6-(methylsulfanyl)-1,3,5-triazine	[1]
CAS Number	13705-05-0	[2]
Molecular Formula	C ₄ H ₃ Cl ₂ N ₃ S	[1]
Molecular Weight	196.06 g/mol	[2]
Melting Point	55-56.5 °C	[2]
Boiling Point	125-127 °C @ 12 Torr	[2]
Appearance	White to off-white solid (typical for similar compounds)	
Storage	Store at 2-8°C	[1]

Experimental Protocols

Synthesis of 2,4-Dichloro-6-(methylthio)-1,3,5-triazine

This protocol describes the synthesis via nucleophilic substitution on 2,4,6-trichloro-1,3,5-triazine (cyanuric chloride, TCT). The reaction is highly chemoselective, allowing for the stepwise substitution of the chlorine atoms.[\[3\]](#)[\[4\]](#)

Materials:

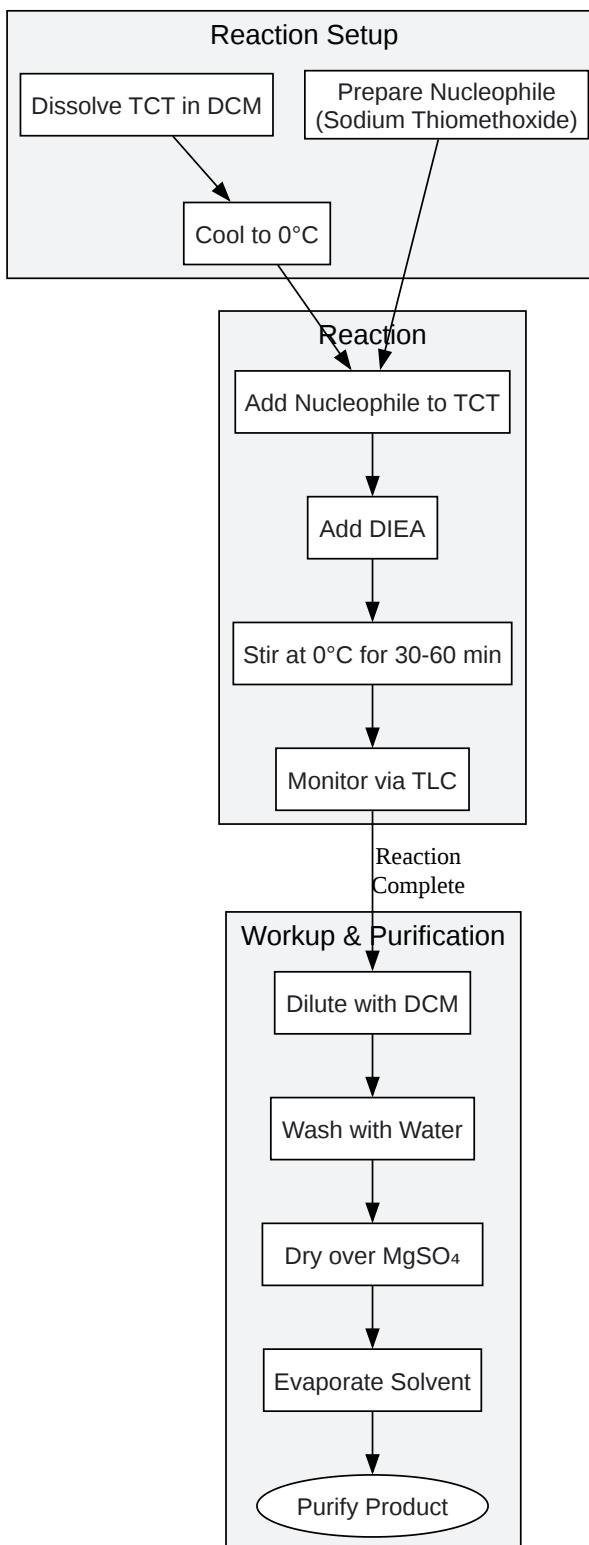
- 2,4,6-Trichloro-1,3,5-triazine (TCT)
- Sodium thiomethoxide (or methanethiol)
- N,N-Diisopropylethylamine (DIEA)
- Dichloromethane (DCM), anhydrous
- Deionized water
- Magnesium sulfate (MgSO₄), anhydrous

- Round-bottom flask, magnetic stirrer, ice bath, separatory funnel, rotary evaporator

Procedure:

- Dissolve TCT (1.0 equivalent) in anhydrous DCM in a round-bottom flask and cool the solution to 0°C using an ice bath.
- In a separate flask, prepare a solution of the nucleophile. If using sodium thiomethoxide, dissolve 1.0 equivalent in a suitable solvent. If using methanethiol, use 1.0 equivalent and add 1.0 equivalent of DIEA as a base.
- Slowly add the nucleophile solution to the stirring TCT solution at 0°C.
- Add DIEA (1.0 equivalent) to the reaction mixture to neutralize the HCl byproduct.
- Stir the reaction at 0°C for 30-60 minutes.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) with an ethyl acetate/hexane mobile phase.
- Upon completion, dilute the reaction mixture with DCM.
- Wash the organic layer several times with deionized water in a separatory funnel to remove DIEA salts.
- Collect the organic layer and dry it over anhydrous MgSO₄.
- Filter the solution and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- The product can be further purified by column chromatography or recrystallization if necessary.

Synthesis Workflow

[Click to download full resolution via product page](#)**Caption: Synthesis of 2,4-Dichloro-6-(methylthio)-1,3,5-triazine.**

Analytical Protocols

This method is suitable for analyzing the purity of **2,4-dichloro-6-(methylthio)-1,3,5-triazine**.

[5]

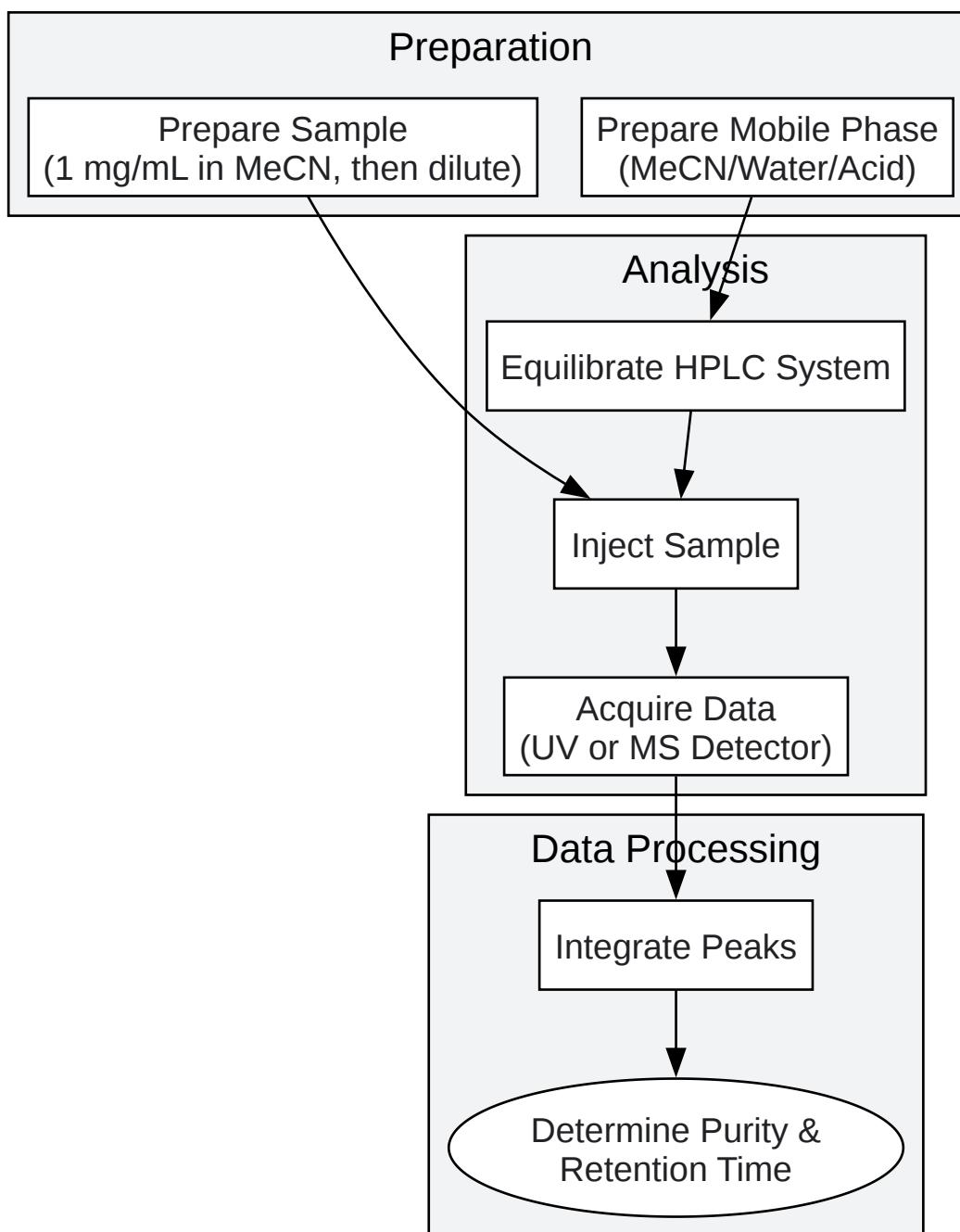
Instrumentation & Conditions:

- Column: Newcrom R1 reverse-phase column
- Mobile Phase: Acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, replace phosphoric acid with formic acid.
- Detector: UV detector (wavelength to be determined based on UV scan) or Mass Spectrometer.
- Injection Volume: 10 μ L (typical, may require optimization)
- Flow Rate: 1.0 mL/min (typical, may require optimization)

Procedure:

- Sample Preparation: Prepare a stock solution of the compound in MeCN at a concentration of 1 mg/mL. Dilute with the mobile phase to a suitable working concentration (e.g., 10-100 μ g/mL).
- System Equilibration: Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Injection: Inject the prepared sample onto the column.
- Data Acquisition: Acquire data for a sufficient duration to allow for the elution of the compound and any impurities.
- Analysis: Integrate the peak corresponding to **2,4-dichloro-6-(methylthio)-1,3,5-triazine** to determine its retention time and purity.

HPLC Analysis Workflow



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Caption: Workflow for HPLC analysis.

GC-MS is a powerful technique for the identification and quantification of volatile and semi-volatile compounds like triazine derivatives. The following is a general protocol that can be

adapted.[6][7]

Instrumentation & Conditions:

- GC Column: Non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm, 0.25 μ m film thickness).
- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).
- Injector Temperature: 250-280 °C.
- Oven Program: Start at 70°C, hold for 1 min, ramp to 280°C at 10-15°C/min, and hold for 5 min. (This must be optimized).
- MS Ionization Mode: Electron Impact (EI).
- Mass Analyzer: Quadrupole or Time-of-Flight (TOF).

Procedure:

- Sample Preparation: Dissolve the sample in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate) to a concentration of approximately 1 mg/mL.
- Injection: Inject a 1 μ L aliquot of the prepared sample into the GC.
- Separation & Detection: The compound will be separated on the GC column based on its volatility and interaction with the stationary phase, followed by ionization and detection in the mass spectrometer.
- Data Analysis: Analyze the resulting mass spectrum for the molecular ion peak (M^+) and characteristic fragmentation patterns to confirm the compound's identity and molecular weight. The isotopic pattern from the two chlorine atoms will be a key diagnostic feature.

Applications and Further Research

2,4-Dichloro-6-(methylthio)-1,3,5-triazine serves as a valuable building block in organic synthesis. The two reactive chlorine atoms can be sequentially substituted by various nucleophiles, allowing for the construction of more complex, asymmetrically substituted triazine

derivatives.[8] These derivatives are of significant interest in medicinal chemistry and materials science.

- Drug Development: The triazine scaffold is present in numerous biologically active compounds, and this molecule provides a core for creating libraries of new potential therapeutic agents.[9]
- Chiral Derivatizing Reagents: Dichloro-s-triazines have been utilized in the development of reagents for the enantiomeric separation of amino acids.[3]
- Functional Materials: Triazine-based compounds are explored for their applications in functional materials due to their thermal stability and electronic properties.

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